

Introduction: The Enduring Appeal of a Versatile Macrocycle

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Compound of Interest

Compound Name: 4-tert-Butylcalix[8]arene

CAS No.: 68971-82-4

Cat. No.: B1213687

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Calixarenes are a class of macrocyclic compounds formed from the condensation of phenols and formaldehyde, creating a "calix" or "chalice" shaped molecule.^[2] Among these, 4-tert-butylcalix^[1]arene stands out as a foundational and extensively studied member due to its synthetic accessibility, unique host-guest properties, and its role as a versatile building block in supramolecular chemistry.^[3] Its hydrophobic cavity and modifiable upper and lower rims make it an attractive scaffold for creating complex molecular architectures with applications ranging from molecular recognition and catalysis to the development of advanced drug delivery systems.^{[4][5]} This guide provides a comprehensive overview of the synthesis, properties, and applications of 4-tert-butylcalix^[1]arene, with a focus on practical insights for researchers in the chemical and pharmaceutical sciences.

I. Synthesis of 4-tert-Butylcalix^[1]arene: A Step-by-Step Protocol and Mechanistic Insights

The most common and efficient method for synthesizing 4-tert-butylcalix^[1]arene is a one-pot, base-catalyzed condensation of 4-tert-butylphenol and formaldehyde.^[6] This procedure, while seemingly straightforward, relies on careful control of reaction conditions to achieve a good yield of the desired cyclic tetramer.

Experimental Protocol: A Self-Validating System

This protocol is adapted from the well-established procedure detailed in Organic Syntheses.[7]

Materials:

- 4-tert-butylphenol
- Formaldehyde (37% aqueous solution)
- Sodium hydroxide (NaOH)
- Diphenyl ether
- Ethyl acetate
- Toluene
- Acetic acid
- Acetone

Procedure:

- Preparation of the Precursor:
 - In a three-necked round-bottomed flask equipped with a mechanical stirrer, combine 4-tert-butylphenol, 37% formaldehyde solution, and a catalytic amount of sodium hydroxide in water.[7]
 - The mixture is stirred at room temperature for 15 minutes and then heated to 100-120°C for 2 hours.[7] This initial step forms a mixture of linear oligomers and other condensation products. The base, sodium hydroxide, acts as a catalyst for the hydroxymethylation of the phenol and subsequent condensation reactions.
- Pyrolysis of the Precursor:
 - The flask is then fitted with a condenser and a nitrogen inlet. The mixture is heated to 150-160°C for a few minutes and then refluxed for 3-4 hours under a gentle stream of nitrogen.

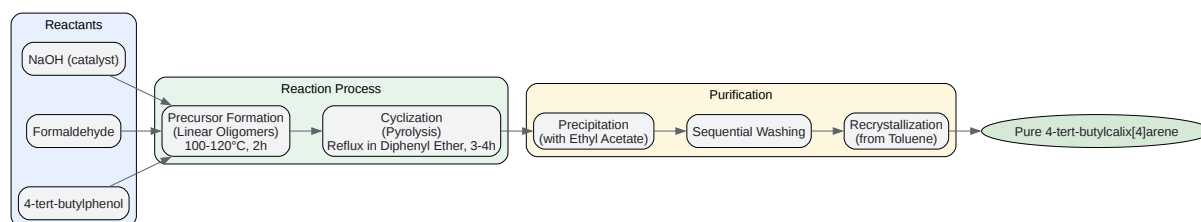
[7] During this phase, the solid precursor dissolves, and a clear, dark solution is formed as the cyclization to the calixarene occurs. The high temperature and the use of a high-boiling solvent like diphenyl ether facilitate the intramolecular cyclization and the removal of water, driving the reaction towards the formation of the thermodynamically stable cyclic tetramer.

- Isolation and Purification:
 - After cooling to room temperature, the product is precipitated by the addition of ethyl acetate.[7]
 - The resulting solid is collected by filtration and washed sequentially with ethyl acetate, acetic acid, water, and acetone to yield the crude product.[7]
 - For further purification, the crude product can be recrystallized from boiling toluene. This process often yields a 1:1 complex of 4-tert-butylcalix[1]arene and toluene.[7] The toluene can be removed by drying under high vacuum at an elevated temperature ($>140^{\circ}\text{C}$).[7]

Causality Behind Experimental Choices

- Choice of Reactants: 4-tert-butylphenol is used because the bulky tert-butyl group directs the condensation to the ortho positions of the phenol rings and enhances the solubility of the resulting calixarene in organic solvents. Formaldehyde is the simplest aldehyde and readily undergoes condensation with phenols.
- Role of the Base Catalyst: The base deprotonates the phenol, forming a phenoxide ion which is more nucleophilic and readily attacks the formaldehyde. This initiates the formation of hydroxymethylphenols, which are the key intermediates in the oligomerization process.
- Temperature and Solvent: The high temperature is crucial for the cyclization reaction and to overcome the activation energy for the formation of the cyclic structure. Diphenyl ether is often used as a high-boiling solvent to achieve the necessary reaction temperature.

Visualization of the Synthesis Workflow



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Caption: Synthesis workflow for 4-tert-butylcalix[1]arene.

II. Physicochemical and Structural Properties

The utility of 4-tert-butylcalix[1]arene in various applications is a direct consequence of its unique structural and physicochemical properties.

Structural Features and Conformational Isomerism

4-tert-butylcalix[1]arene is characterized by a cup-like structure with a defined upper and lower rim and a central annulus. The four phenol units are linked by methylene bridges. A key feature of calix[1]arenes is their conformational flexibility. The individual phenol rings can rotate, leading to four distinct conformational isomers: cone, partial cone, 1,2-alternate, and 1,3-alternate.[8] In the solid state and in nonpolar solvents, the cone conformation is generally the most stable due to the formation of a cyclic array of intramolecular hydrogen bonds between the hydroxyl groups on the lower rim.[8]

Quantitative Physicochemical Data

Property	Value	Source
Molecular Formula	C ₄₄ H ₅₆ O ₄	[9]
Molecular Weight	648.91 g/mol	[9]
Melting Point	≥300 °C	[1][10]
Solubility	Soluble in chloroform, benzene, toluene. Insoluble in water.	[1][10]
pKa	~9.53 ± 0.20 (predicted)	[10]

Spectroscopic Characterization: The Power of NMR

Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable tool for the characterization and conformational analysis of 4-tert-butylcalix[1]arene.

- ¹H NMR: In the cone conformation, the protons of the methylene bridges appear as a pair of doublets, a characteristic feature indicating a rigid structure. The chemical shifts of the tert-butyl groups and the aromatic protons also provide valuable information about the conformation.[11]
- ¹³C NMR: The ¹³C NMR spectrum further confirms the structure and conformation. The chemical shift of the methylene bridge carbons is particularly sensitive to the orientation of the phenol rings.[11]
- Solid-State NMR: Solid-state NMR techniques, such as ¹³C CP-MAS and ²H NMR, are powerful for studying the structure and dynamics of 4-tert-butylcalix[1]arene in its solid, crystalline form, especially in host-guest complexes.[12]

III. Host-Guest Chemistry and Applications in Drug Development

The ability of 4-tert-butylcalix[1]arene to act as a host molecule and form inclusion complexes with a variety of guest molecules is the cornerstone of its applications in drug development.[13]

Principles of Host-Guest Interactions

The hydrophobic cavity of 4-tert-butylcalix[1]arene can encapsulate small organic molecules, while the hydroxyl groups on the lower rim can engage in hydrogen bonding. These interactions are driven by a combination of factors including van der Waals forces, hydrophobic effects, and hydrogen bonding. The size and shape of the guest molecule are critical for stable complex formation.

Applications in Drug Delivery

The unique properties of 4-tert-butylcalix[1]arene make it a promising platform for the development of drug delivery systems.[4]

- **Solubility Enhancement:** Many potent drug molecules suffer from poor aqueous solubility, which limits their bioavailability. Water-soluble derivatives of calixarenes can be synthesized by introducing hydrophilic groups like sulfonic acid or carboxylic acid moieties.[5] These modified calixarenes can encapsulate hydrophobic drugs, thereby increasing their solubility in aqueous media.[4]
- **Controlled Drug Release:** Calixarene-based systems can be designed for the controlled release of drugs in response to specific stimuli such as pH, light, or enzymes.[5] This is achieved by functionalizing the calixarene scaffold with responsive groups that can trigger the release of the encapsulated drug under certain conditions.
- **Targeted Drug Delivery:** By attaching targeting ligands to the calixarene scaffold, it is possible to direct the drug-loaded carrier to specific cells or tissues, thereby enhancing therapeutic efficacy and reducing side effects.

Conclusion

4-tert-butylcalix[1]arene remains a molecule of significant interest in both fundamental and applied chemical sciences. Its straightforward synthesis, rich conformational behavior, and versatile host-guest chemistry provide a robust platform for the design of novel supramolecular systems. For researchers and professionals in drug development, an in-depth understanding of the synthesis and properties of this foundational calixarene is crucial for harnessing its potential in creating next-generation therapeutic delivery systems. The continued exploration of its

derivatives and their interactions with biological systems promises to unlock even more exciting applications in the future.

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